

Eu(fod)3-d30 reaction yield comparison in organic synthesis

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Compound Focus: Eu(fod)3-d30

CAS No.: 56689-47-5

Cat. No.: S3560025

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Eu(fod)3: Structure, Properties, and Applications

Although specific data for the deuterated form (**Eu(fod)3-d30**) is scarce, its structure and core functions are based on the well-documented parent compound, Eu(fod)3 [1].

The table below outlines the key characteristics of Eu(fod)3.

Property	Description
Chemical Name	Tris(6,6,7,7,8,8,8-heptafluoro-2,2-dimethyl-3,5-octanedionato)europium [1]
Appearance	Yellow powder [1]
Melting Point	203–207 °C [1]
Primary Application	Shift reagent in NMR spectroscopy; Lewis acid catalyst in organic synthesis [1]
Key Feature	Highly paramagnetic; soluble in nonpolar solvents; strong affinity for hard Lewis bases (e.g., ethers, amines) [1]

Experimental Protocols and Mechanisms

Here are the general experimental methodologies for the primary applications of Eu(fod)₃, which can serve as a reference for understanding its use.

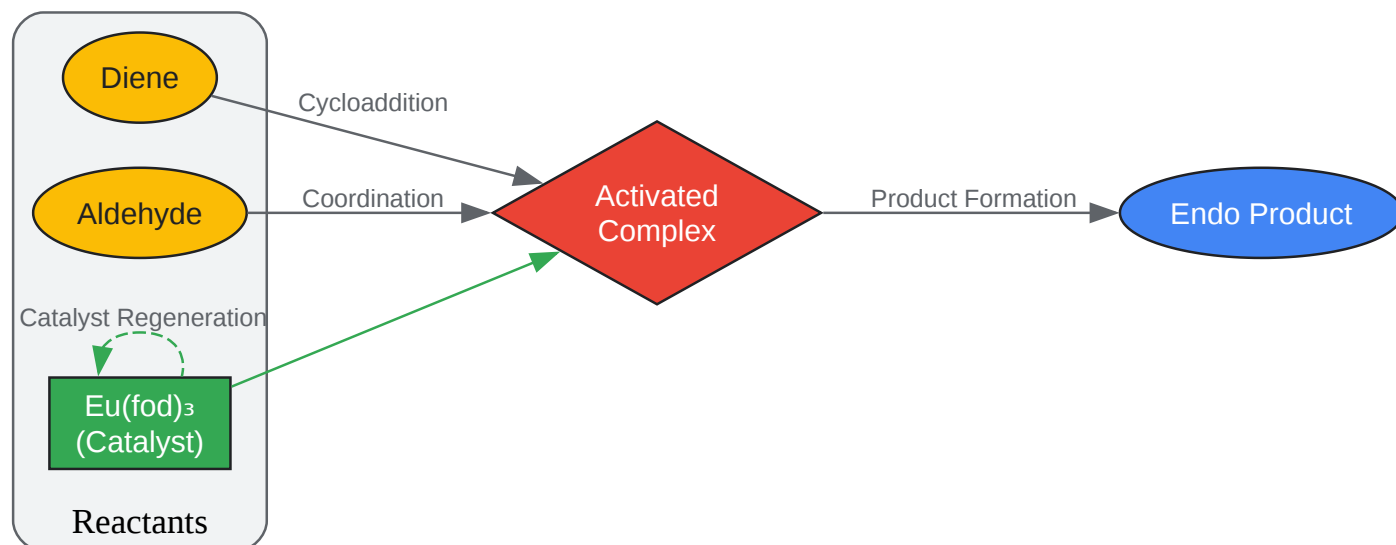
NMR Spectral Analysis

This technique is used for the structural elucidation of complex molecules. The general workflow involves preparing a sample of the compound (e.g., a flavone derivative) in a deuterated solvent and acquiring a baseline NMR spectrum. A small, controlled amount of Eu(fod)₃ is then added to the same NMR tube. The complex binds to Lewis basic sites (like carbonyl oxygens) on the molecule, inducing predictable shifts in the NMR signals of nearby protons, which helps in assigning their positions [2] [1].

Lewis Acid Catalysis

Eu(fod)₃ acts as a catalyst in reactions such as the Diels-Alder cyclocondensation. A typical procedure involves adding a catalytic amount of Eu(fod)₃ to a mixture of a diene and an aldehyde in an appropriate solvent. The reaction mixture is then stirred under controlled conditions (e.g., temperature, time). The role of Eu(fod)₃ is to coordinate with the carbonyl oxygen of the aldehyde, making it more electrophilic and thereby accelerating the reaction, often with high selectivity for specific stereoisomers (like the *endo* product) [1].

The following diagram illustrates this catalytic cycle for a Diels-Alder reaction.



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References

1. EuFOD - Wikipedia [en.wikipedia.org]
2. Application of a lanthanide shift reagent, Eu(fod)₃ to the ... [pubs.rsc.org]

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